

Application Notes and Protocols for Preparing AMG 925 Stock Solution in DMSO

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Compound of Interest

Compound Name: AMG 925

Cat. No.: B612021

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Introduction

AMG 925 is a potent, orally bioavailable dual inhibitor of Fms-like tyrosine kinase 3 (FLT3) and cyclin-dependent kinase 4 (CDK4).[1][2][3] It has demonstrated significant anti-tumor activity in preclinical models of acute myeloid leukemia (AML) by targeting key pathways involved in cell proliferation and survival.[4] Accurate preparation of **AMG 925** stock solutions is critical for obtaining reliable and reproducible results in downstream applications, including in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of **AMG 925** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical Properties and Storage

A summary of the essential quantitative data for **AMG 925** is presented in Table 1. This information is crucial for accurate calculations and proper handling of the compound.

Parameter	Value	Source(s)
Molecular Formula	C ₂₆ H ₂₉ N ₇ O ₂	[5][6][7]
Molecular Weight	471.55 g/mol	[1][6]
Appearance	Off-white to light yellow solid	[1]
Solubility in DMSO	Variable reports: 10 mM, < 1 mg/mL, or 0.01 mg/mL (0.02 mM). It is recommended to use fresh, anhydrous DMSO.[3][6]	
Storage Conditions (Powder)	-20°C for up to 3 years.	[6][8]
Storage Conditions (Stock Solution)	-80°C for up to 1 year or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles. [3][6][8]	

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **AMG 925** in DMSO. Due to conflicting solubility reports, it is advisable to start with a small amount of the compound to confirm solubility at the desired concentration.

Materials and Equipment:

- **AMG 925** powder
- Anhydrous/molecular sieves-treated Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber, or light-protecting microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile filter tips

Step-by-Step Procedure:

- Equilibrate **AMG 925** to Room Temperature: Before opening, allow the vial of **AMG 925** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture, which can affect the stability and solubility of the compound.
- Calculate the Required Mass: To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 471.55 \text{ g/mol} / 1000 = 4.7155 \text{ mg}$

- Weigh the **AMG 925** Powder: On a calibrated analytical balance, carefully weigh out the calculated mass of **AMG 925**.
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the **AMG 925** powder.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can aid in dissolution if necessary.^[2] Visually inspect the solution to ensure there are no visible particulates.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, light-protecting tubes.
- Store Properly: Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for short-term storage (up to one month).^{[3][6][8]}

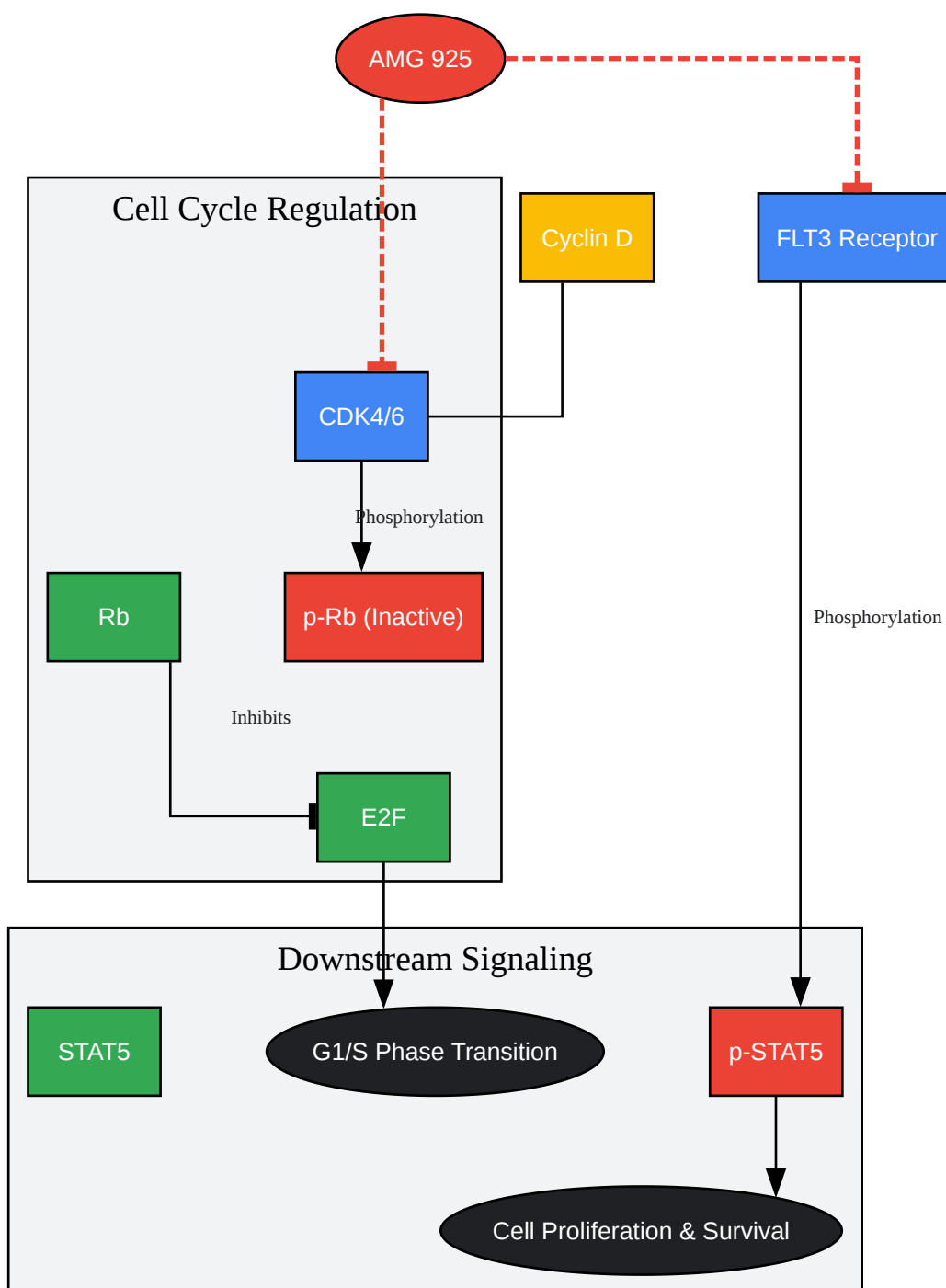
Quality Control

To ensure the integrity of the prepared stock solution, it is recommended to:

- **Confirm Concentration:** Use techniques like High-Performance Liquid Chromatography (HPLC) to verify the concentration of the stock solution.
- **Assess Purity:** Mass Spectrometry (MS) can be used to confirm the identity and purity of the compound in solution.
- **Validate Biological Activity:** Perform a dose-response experiment in a relevant cell-based assay to confirm the biological activity of the prepared stock.

Signaling Pathway of AMG 925 Inhibition

AMG 925 dually targets FLT3 and CDK4, affecting downstream signaling pathways that are crucial for the proliferation and survival of cancer cells, particularly in AML.

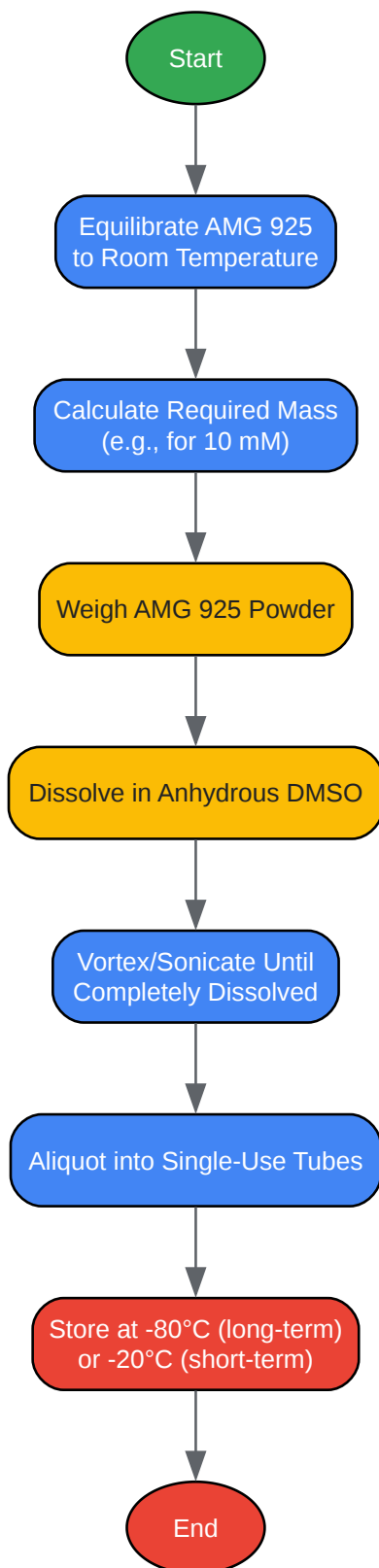


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Caption: **AMG 925** dual inhibition of FLT3 and CDK4 signaling pathways.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the key steps for preparing the **AMG 925** stock solution.



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Caption: Workflow for preparing **AMG 925** stock solution in DMSO.

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